

Technical Support Center: Cycloheptanecarboxylic Acid

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Compound of Interest

Compound Name: Cycloheptanecarboxylic acid

Cat. No.: B072192

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **Cycloheptanecarboxylic acid**.

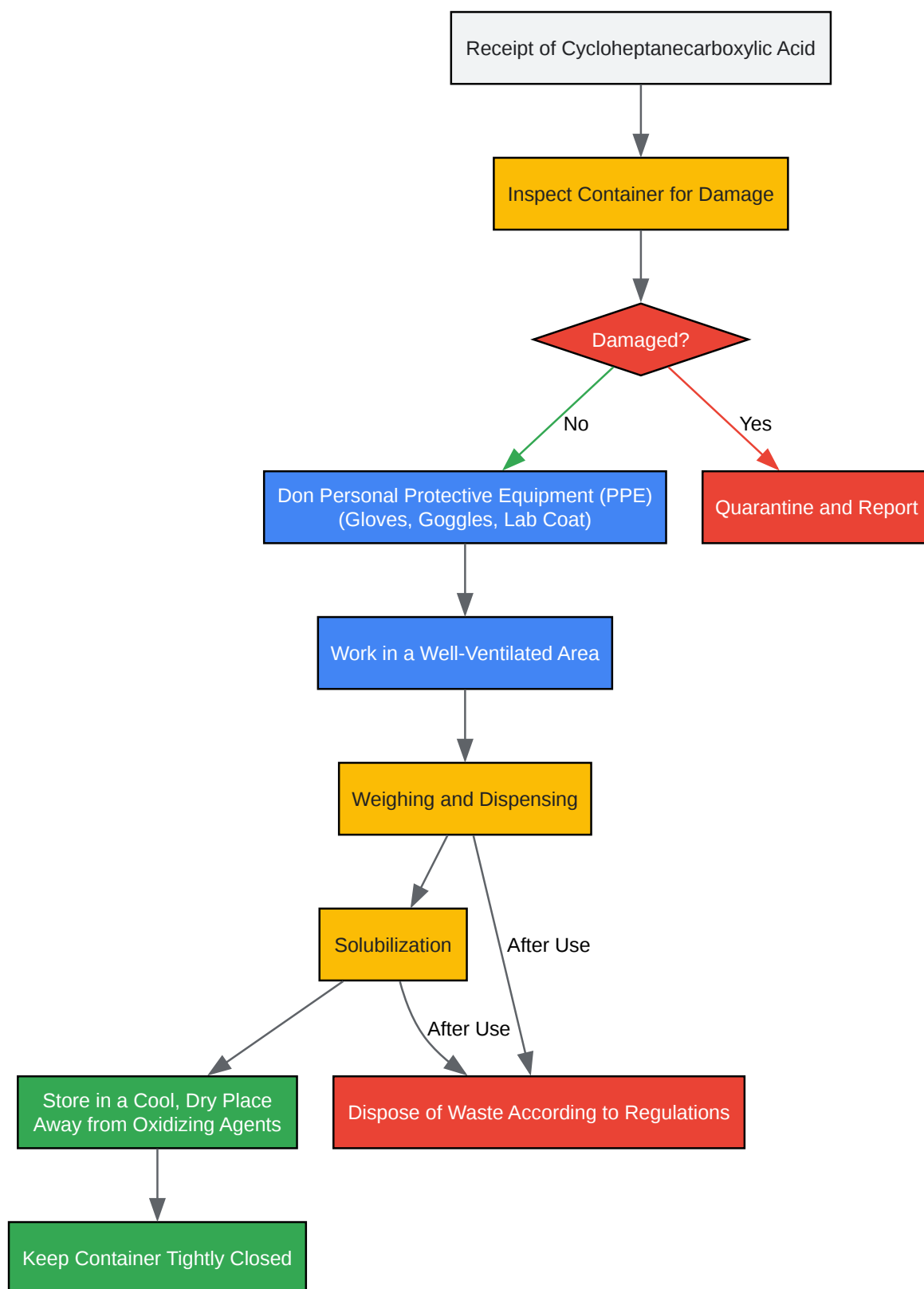
Physical and Chemical Properties

Below is a summary of the key physical and chemical properties of **Cycloheptanecarboxylic acid**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₂	[1]
Molecular Weight	142.20 g/mol	[1][2]
Appearance	White to off-white crystalline solid or clear colorless liquid	[3][4]
Melting Point	59-62°C	[5]
Boiling Point	246-249°C	[6]
Solubility in Water	2.4 g/L (25°C)	[6]
Density	1.04 g/cm ³	[3]
pKa	4.82	[6]
Flash Point	118°C	[6]

Experimental Workflow: Handling and Storage

The following diagram outlines the standard procedure for the safe handling and storage of **Cycloheptanecarboxylic acid** in a laboratory setting.



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Caption: Workflow for Safe Handling and Storage.

Troubleshooting Guide

Q1: I'm having trouble dissolving **Cycloheptanecarboxylic acid** in water. What should I do?

A1: **Cycloheptanecarboxylic acid** has limited solubility in water (2.4 g/L at 25°C) due to its hydrophobic cycloheptane ring.[3][6] For higher concentrations, consider using organic solvents such as ethanol, ether, or benzene.[3][5] Gentle heating may also aid dissolution in some solvents, but always check for temperature sensitivity of your overall reaction.

Q2: My sample of **Cycloheptanecarboxylic acid** has a strong, unpleasant odor. Is this normal?

A2: Yes, it is normal for **Cycloheptanecarboxylic acid** to have a distinct and sometimes disagreeable odor.[3][7] This is a characteristic of many carboxylic acids with a similar number of carbon atoms.[7]

Q3: I noticed some discoloration in my stored **Cycloheptanecarboxylic acid**. Is it still usable?

A3: Discoloration could be a sign of degradation or contamination. **Cycloheptanecarboxylic acid** is generally stable under recommended storage conditions.[8] However, it is incompatible with strong oxidizing agents.[6][8] If you suspect contamination or degradation, it is best to use a fresh sample for your experiment to ensure the integrity of your results.

Q4: What should I do in case of a small spill of **Cycloheptanecarboxylic acid** in the lab?

A4: For small spills, you should absorb the material with sand or vermiculite and place it in a closed container for disposal.[6] Ensure the area is well-ventilated and wash the spill site after the material has been collected.[6] Always wear appropriate personal protective equipment, including gloves and safety goggles, when cleaning up spills.[6]

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Cycloheptanecarboxylic acid**?

A1: **Cycloheptanecarboxylic acid** should be stored in a cool, dry place.[6] The container should be kept tightly closed to prevent moisture absorption and contamination.[6] Some suppliers recommend storage at room temperature.[1][4]

Q2: What personal protective equipment (PPE) should I use when handling **Cycloheptanecarboxylic acid**?

A2: When handling **Cycloheptanecarboxylic acid**, it is important to wear compatible chemical-resistant gloves, chemical safety goggles, and a lab coat or other protective clothing.
[5][6] If there is a risk of inhalation, a NIOSH-approved respirator may be necessary.[6]

Q3: Is **Cycloheptanecarboxylic acid** hazardous?

A3: **Cycloheptanecarboxylic acid** may be harmful if ingested, inhaled, or absorbed through the skin.[6] It can cause irritation to the skin, eyes, and respiratory tract.[6][9] In case of fire, it may emit toxic fumes.[6]

Q4: What are the incompatibilities of **Cycloheptanecarboxylic acid**?

A4: **Cycloheptanecarboxylic acid** is incompatible with strong oxidizing agents.[6][8] Contact with these substances should be avoided to prevent potentially hazardous reactions.

Q5: How should I dispose of **Cycloheptanecarboxylic acid** waste?

A5: Waste **Cycloheptanecarboxylic acid** should be disposed of in accordance with local, state, and federal regulations. One method is to absorb the material on sand or vermiculite and place it in closed containers for disposal.[6] It is advisable to consult with your institution's environmental health and safety office for specific guidance.

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